

2,4,6-triphenylaniline density 1.117 g/cm³

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Compound Focus: 2,4,6-Triphenylaniline

CAS No.: 6864-20-6

Cat. No.: S573931

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Basic Physical and Chemical Properties

The table below summarizes the available data for **2,4,6-Triphenylaniline** (CAS No. 6864-20-6) from commercial chemical supplier catalogs.

Property	Value
CAS Registry Number	6864-20-6 [1] [2]
Molecular Formula	C ₂₄ H ₁₉ N [1] [2]
Molar Mass	321.42 g/mol (calculated from formula), 321.423 g/mol (listed) [2]
Purity	97% [1], 98% [2]
Form	Powder [1]
Melting Point	122-125 °C [1] [2]
Density	Not found in search results
SMILES	Nc1c(cc(cc1-c2ccccc2)-c3ccccc3)-c4ccccc4 [1]
InChI Key	AGWKKGKUGJDMKMT-UHFFFAOYSA-N [1]

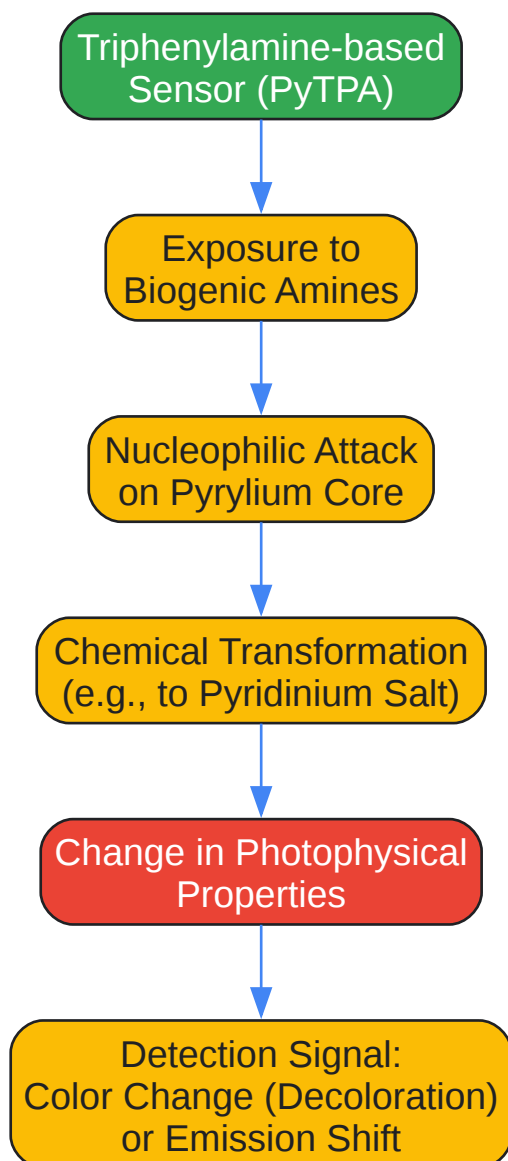
Property	Value
Hazard Statements	H315-H319-H335 (Causes skin irritation, serious eye irritation, may cause respiratory irritation) [2]

Research Context and Related Compounds

While information on **2,4,6-triphenylaniline** itself is limited, the search results show that the **triphenylamine** core is a highly valuable structure in advanced materials research.

- **Role in Sensor Technology:** A 2025 study highlights a sensor molecule (PyTPA) that uses a triphenylamine-linked pyrylium salt for detecting various biologically crucial amines, including those that indicate food spoilage, with high sensitivity [3] [4]. The propeller-shaped triphenylamine core contributes to geometric constraints and hydrophobicity, which are key for the sensor's selectivity [3] [4].
- **Application in Photocatalysis:** Another 2025 study reports a Covalent Organic Framework (COF) built with a triphenylamine aldehyde derivative. This material acts as an efficient photocatalyst for synthesizing 2-aryl-2H-indazoles, structures important in pharmaceutical development [5]. The electron-donating ability of triphenylamine makes it an excellent building block for such functional materials [6] [5].

The following diagram illustrates the general workflow of how a triphenylamine-based sensor detects amines, as described in the research [3] [4].



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Workflow of a triphenylamine-based sensor for amine detection.

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